

Bromofluoromethane reaction kinetics studies

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bromofluoromethane

CAS No.: 373-52-4

Cat. No.: S598397

Get Quote

Chemical Properties and a Key Reaction

The table below summarizes fundamental data for **bromofluoromethane** and details a specific, efficient reaction it undergoes, which highlights its utility in synthetic chemistry.

Property / Aspect	Details
Molecular Formula	CH ₂ FBr [1]
Molar Mass	112.93 g/mol [1]
Appearance	Gas [1]
Boiling Point	19 °C (66 °F; 292 K) [1]
Standard Molar Entropy, S ^o _{gas}	276.3 J/(mol·K) [1]
Heat Capacity, c _p	49.2 J/(mol·K) [1]
Enthalpy of Formation, ΔfH ^o (298.15 K)	-212.4 ± 5.5 kJ/mol [2]
Example Reaction	Nickel-catalyzed reductive monofluoroalkylation with alkyl tosylates [3]

Property / Aspect	Details
Reaction Conditions	Nickel catalyst, mild base, mild conditions [3]
Reported Efficiency	High efficiency, good functional-group compatibility [3]

Context from Fluoromethane Pyrolysis Studies

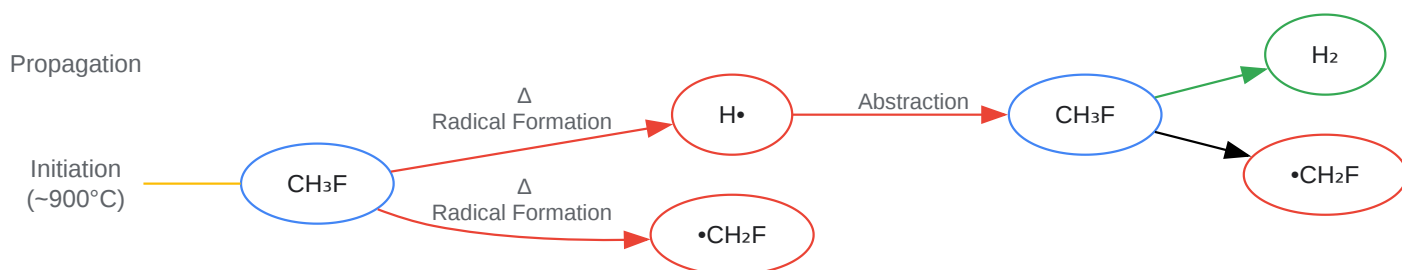
While not specific to **bromofluoromethane**, research on similar compounds provides insight into the behavior of fluorinated methanes under high heat. The pyrolysis of **fluoromethane (CH₃F)** begins around **900°C** [4].

The process involves free radical mechanisms and shows a strong preference for **H• elimination** over **F• elimination** due to the greater strength of the C-F bond [4]. The energy barriers for hydrogen abstraction by H• atoms have been calculated as follows:

Molecule	Energy Barrier for H Abstraction (kcal/mol)
CH ₃ F (Fluoromethane)	11.8 [4]
CH ₂ F ₂ (Difluoromethane)	9.7 [4]
CHF ₃ (Trifluoromethane)	12.8 [4]

In contrast, the abstraction of a fluorine atom is much less favorable, with calculated barriers of **31.4 kcal/mol for CH₃F**, **34.1 kcal/mol for CH₂F₂**, and **40.3 kcal/mol for CHF₃** [4].

For a visual summary of the initial steps in fluoromethane pyrolysis, see the diagram below.



[Click to download full resolution via product page](#)

Detailed Experimental Protocol

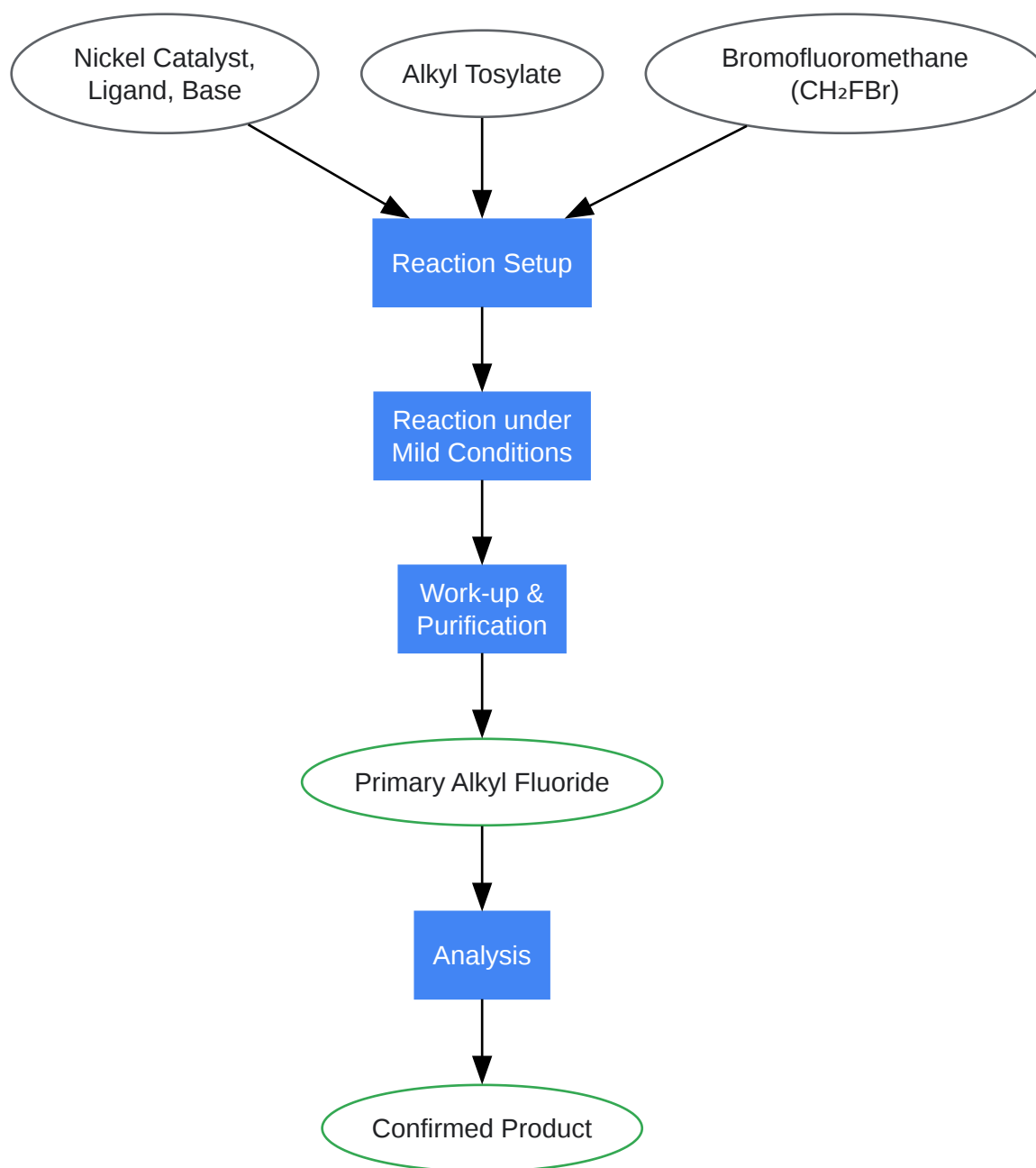
The following methodology is adapted from the nickel-catalyzed monofluoroalkylation study to illustrate a modern application of **bromofluoromethane** [3].

Objective: To achieve the direct terminal monofluoromethylation of an alkyl tosylate using **bromofluoromethane**.

Key Components:

- **Catalyst System:** A nickel catalyst.
- **Ligand and Base:** Specific ligands and a mild base are crucial for high efficiency (exact identities are detailed in the source publication) [3].
- **Reactants:** Alkyl tosylate and **bromofluoromethane**.
- **Condition:** Mild reaction conditions.

Workflow: The general sequence of the experimental process is outlined below.



[Click to download full resolution via product page](#)

Research Applications and Context

Bromofluoromethane serves as a valuable reagent in specific, advanced chemical syntheses.

- **Synthetic Chemistry:** It is an important reagent for the manufacture of intermediates, pharmaceuticals, and other chemicals [1]. The nickel-catalyzed reaction demonstrates its use for directly introducing a -CH₂F group into a molecule, a valuable motif in medicinal chemistry [3].

- **Radiochemistry:** An isotopologue of **bromofluoromethane** ($\text{CH}_2\text{Br}^{18}\text{F}$) that contains the positron-emitting isotope fluorine-18 is used in radiochemistry, likely for Positron Emission Tomography (PET) tracer synthesis [1] [5].
- **Regulation:** Its use is regulated due to a non-zero **ozone depletion potential of 0.73** [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Wikipedia Bromofluoromethane [en.wikipedia.org]
2. Enthalpy of Formation Bromofluoromethane [atct.anl.gov]
3. Nickel-catalyzed reductive monofluoroalkylation of alkyl tosylate... | CoLab [colab.ws]
4. Fluoromethane - an overview | ScienceDirect Topics [sciencedirect.com]
5. An Overview of PET Radiochemistry, Part 1: The Covalent ... [jnm.snmjournals.org]

To cite this document: Smolecule. [Bromofluoromethane reaction kinetics studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b598397#bromofluoromethane-reaction-kinetics-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com